Technical Support Center: Stability of 4-Methylmorpholin-3-one (MMO)

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Compound of Interest

Compound Name:	*4-Methylmorpholin-3-one*
CAS No.:	*20721-78-2*
Cat. No.:	*B1589659*

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Topic: Stability of **4-Methylmorpholin-3-one** under basic conditions Document ID: MMO-STAB-001 Version: 2.4 (Current)[1]

Executive Summary & Chemical Identity

4-Methylmorpholin-3-one (MMO) is a cyclic amide (lactam) often encountered as a stable degradation product of N-Methylmorpholine N-oxide (NMMO) in the Lyocell process or as a specialized solvent/intermediate in pharmaceutical synthesis (e.g., Rivaroxaban precursors).[1]

Unlike its precursor NMMO, which is thermally unstable and oxidative, MMO is thermodynamically robust.[1] It exhibits high resistance to base-catalyzed hydrolysis compared to strained lactams (like

-lactams).[1] However, under forcing conditions (high pH + heat), the morpholinone ring will open to form amino-ether-carboxylates.[1]

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Property	Specification
CAS Number	109-02-4
Structure Type	6-membered Lactam (Cyclic Amide)
Primary Risk	Ring-opening hydrolysis in hot caustic
Stability Class	High (at ambient T); Moderate (at reflux > 100°C)

Stability Profile: Base & Thermal Conditions

The following data summarizes the stability of MMO when subjected to varying basic environments. This data is critical for developing workup procedures or solvent recovery loops. [1]

Comparative Stability Data

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Condition	pH Range	Temperature	Stability Rating	Outcome
Mild Base (Carbonates, Tertiary Amines)	8.0 – 10.5	25°C – 60°C	Stable	Negligible hydrolysis observed over 24h.[1]
Strong Base (1M NaOH/KOH)	13.0 – 14.0	25°C (RT)	Metastable	< 5% degradation over 24h.[1] Slow equilibrium.
Strong Base + Heat (1M NaOH)	13.0 – 14.0	> 80°C	Unstable	Rapid hydrolysis.[1] Ring opening to N-(2-hydroxyethyl)-N-methylglycine salt.[1]
Oxidative Base (H_2O_2 + NaOH)	> 10.0	40°C	Variable	Susceptible to N-dealkylation or oxidative ring cleavage.[1]

Mechanistic Pathway: Base-Catalyzed Hydrolysis

The stability of MMO arises from the low ring strain of the 6-membered morpholine system and the significant resonance stabilization of the amide bond. Hydrolysis requires the nucleophilic attack of the hydroxide ion (

) on the carbonyl carbon (

).

Key Insight: The reaction is second-order: Rate =

.[1] Therefore, dilution of the base significantly retards degradation.[1]

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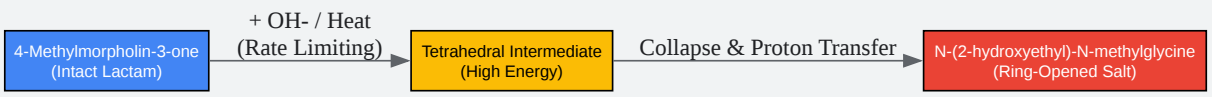


Figure 1: Base-Catalyzed Hydrolysis Pathway of MMO

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Troubleshooting Guide (FAQ)

This section addresses specific issues researchers encounter when handling MMO in basic media.

Q1: I see an unknown peak increasing during my NMMO recycling process. Is this MMO?

Diagnosis: Yes, this is highly probable.[1] Scientific Rationale: N-Methylmorpholine N-oxide (NMMO) undergoes thermal degradation via the Polonovski reaction or radical mechanisms to form MMO. MMO is the "thermodynamic sink"—once formed, it does not easily revert or degrade further under standard Lyocell process conditions.[1] Action:

- Confirm identity via HPLC (MMO elutes earlier than NMMO on reverse phase due to higher polarity of the lactam vs the N-oxide).[1]
- If MMO accumulation > 5%, bleed the solvent loop.[1] MMO acts as a non-solvent for cellulose and will reduce the dissolving power of your NMMO.

Q2: Why isn't my MMO reacting with my electrophile in Potassium Carbonate ( )?

Diagnosis: The basicity is insufficient to deprotonate or activate MMO. Scientific Rationale:

- Acidity: The

  -protons (at C2) of MMO are weakly acidic (

). Carbonates (

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of conjugate acid

) are too weak to generate the enolate of the lactam.

- Nucleophilicity: The nitrogen lone pair is delocalized into the carbonyl (amide resonance), making MMO a poor nucleophile compared to morpholine. Action:
- To alkylate C2: Use a stronger base like NaH or LDA in anhydrous THF.[1]
- To use N as a nucleophile: You cannot; the amide bond prevents it.[1] You must reduce the lactam to the amine (morpholine derivative) first.

Q3: How do I remove MMO from my reaction mixture?

Diagnosis: MMO is water-soluble and high-boiling, making removal difficult.[1] Protocol:

- Acid Hydrolysis (Destructive): Reflux in 6M HCl for 4 hours. This opens the ring to the amino acid hydrochloride, which is extremely polar.
- Extraction (Non-Destructive): MMO has a low

  (-0.3).[1] It partitions heavily into water.[1]

  - Wash organic layer with brine.[1] MMO will stay in the aqueous phase.[1]
  - If product is also water-soluble: Use continuous extraction with Dichloromethane (DCM), though efficiency is low.[1]

Validated Experimental Protocols

Protocol A: Stress Testing for Stability Validation

Use this protocol to determine if MMO is compatible with your specific basic formulation.

Reagents:

- MMO (Analytical Standard)[1]
- 0.1 N NaOH and 1.0 N NaOH[1]

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- Internal Standard (e.g., Dimethyl sulfone)[1]

Procedure:

- Preparation: Prepare a 10 mM solution of MMO in the base of interest.[1] Add Internal Standard (5 mM).[1]
- Incubation: Split samples into three vials:
  - Vial A: 25°C (Ambient)
  - Vial B: 50°C
  - Vial C: 80°C (Accelerated)
- Sampling: Aliquot 100

  at t=0, 4h, and 24h.
- Quench: Immediately neutralize aliquots with equimolar HCl to stop hydrolysis.
- Analysis: Analyze via HPLC-UV (210 nm) or LC-MS.
  - Pass Criteria: >98% recovery of MMO relative to Internal Standard.

Protocol B: Monitoring NMMO Degradation to MMO

Use this to track the formation of MMO in oxidative processes.

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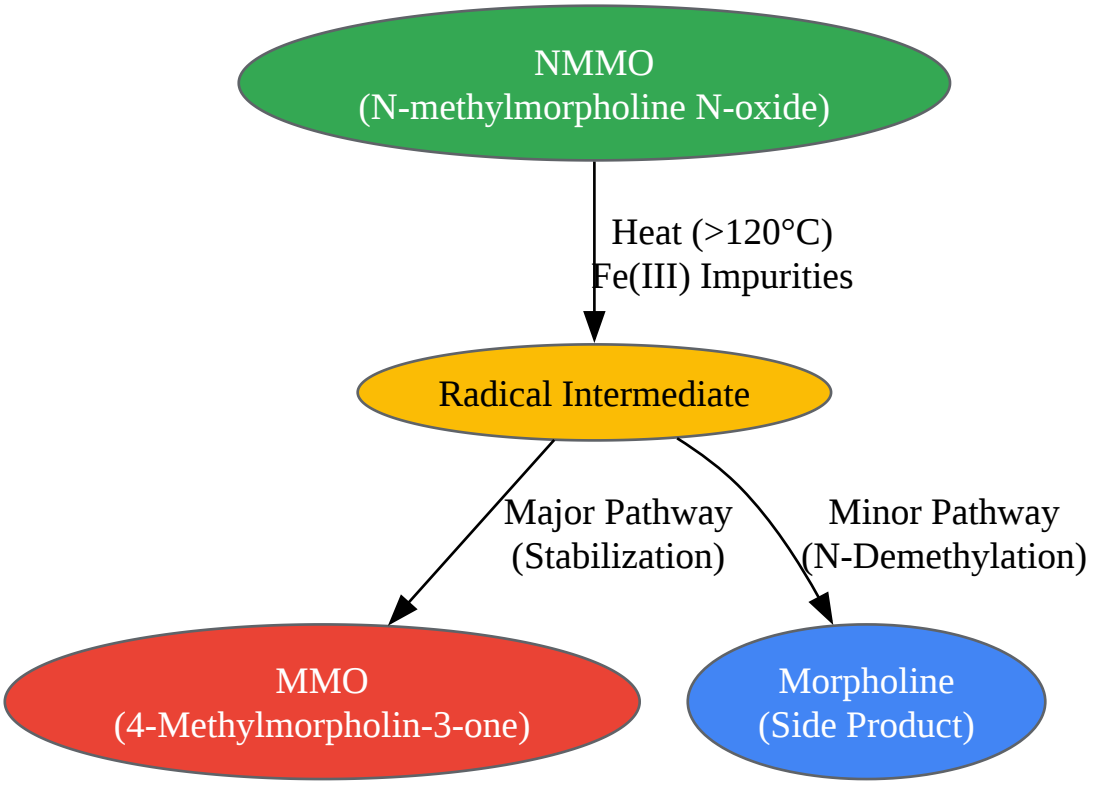


Figure 2: Degradation Logic of NMMO to MMO

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Method:

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus).[1]
- Mobile Phase: 95% Phosphate Buffer (pH 7.0) / 5% Acetonitrile.[1] Note: High aqueous content is required to retain polar MMO.
- Detection: UV at 195-200 nm (Amide absorption).[1]

References

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Sources

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